

Spectroscopic Profile of Methyl 3-methylpyrazine-2-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 3-methylpyrazine-2-carboxylate

Cat. No.: B1356305

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Methyl 3-methylpyrazine-2-carboxylate** (CAS No. 41110-29-6), a heterocyclic compound of interest in pharmaceutical and flavor chemistry. This document compiles available data for Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), presents it in a structured format, and outlines the general experimental protocols for these analytical techniques.

Core Spectroscopic Data

The spectroscopic data for **Methyl 3-methylpyrazine-2-carboxylate** is summarized below.

Mass Spectrometry (MS)

Mass spectral analysis provides information about the mass-to-charge ratio of the molecule and its fragments. For **Methyl 3-methylpyrazine-2-carboxylate**, the protonated molecule is observed.

Table 1: Mass Spectrometry Data for **Methyl 3-methylpyrazine-2-carboxylate**

Ion	Observed m/z
[M+H] ⁺	153[1]

Molecular Formula: C₇H₈N₂O₂ Molecular Weight: 152.15 g/mol

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific experimental spectra for **Methyl 3-methylpyrazine-2-carboxylate** are not widely available in public databases, typical chemical shifts for similar pyrazine derivatives can provide valuable insights. Further experimental work is recommended to obtain definitive ¹H and ¹³C NMR data for this specific molecule.

Infrared (IR) Spectroscopy

Similarly, a dedicated experimental IR spectrum for **Methyl 3-methylpyrazine-2-carboxylate** is not readily accessible in public repositories. Analysis of related pyrazine carboxylate compounds suggests the presence of characteristic absorption bands for C=O (ester), C-O, C=N, and aromatic C-H functional groups.

Experimental Protocols

The following sections detail the generalized experimental methodologies for obtaining the spectroscopic data presented.

Mass Spectrometry Protocol

Mass spectra are typically acquired using a mass spectrometer, often coupled with a chromatographic system for sample introduction.

- **Sample Preparation:** A dilute solution of the analyte is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the ion source of the mass spectrometer. Electrospray ionization (ESI) is a common technique for this type of molecule, where a high voltage is applied to the sample solution to generate charged droplets, leading to the formation of gas-phase ions.
- **Mass Analysis:** The ions are then guided into the mass analyzer, which separates them based on their mass-to-charge ratio (m/z).

- **Detection:** The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z.

Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules.

- **Sample Preparation:** A small amount of the purified compound (typically 1-10 mg) is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube. A small quantity of a reference standard, such as tetramethylsilane (TMS), may be added.
- **Data Acquisition:** The NMR tube is placed in the spectrometer's strong magnetic field. A series of radiofrequency pulses are applied to the sample, and the resulting signals from the atomic nuclei are detected.
- **Data Processing:** The raw data is Fourier transformed to produce the NMR spectrum, which shows the chemical shifts of the different nuclei.

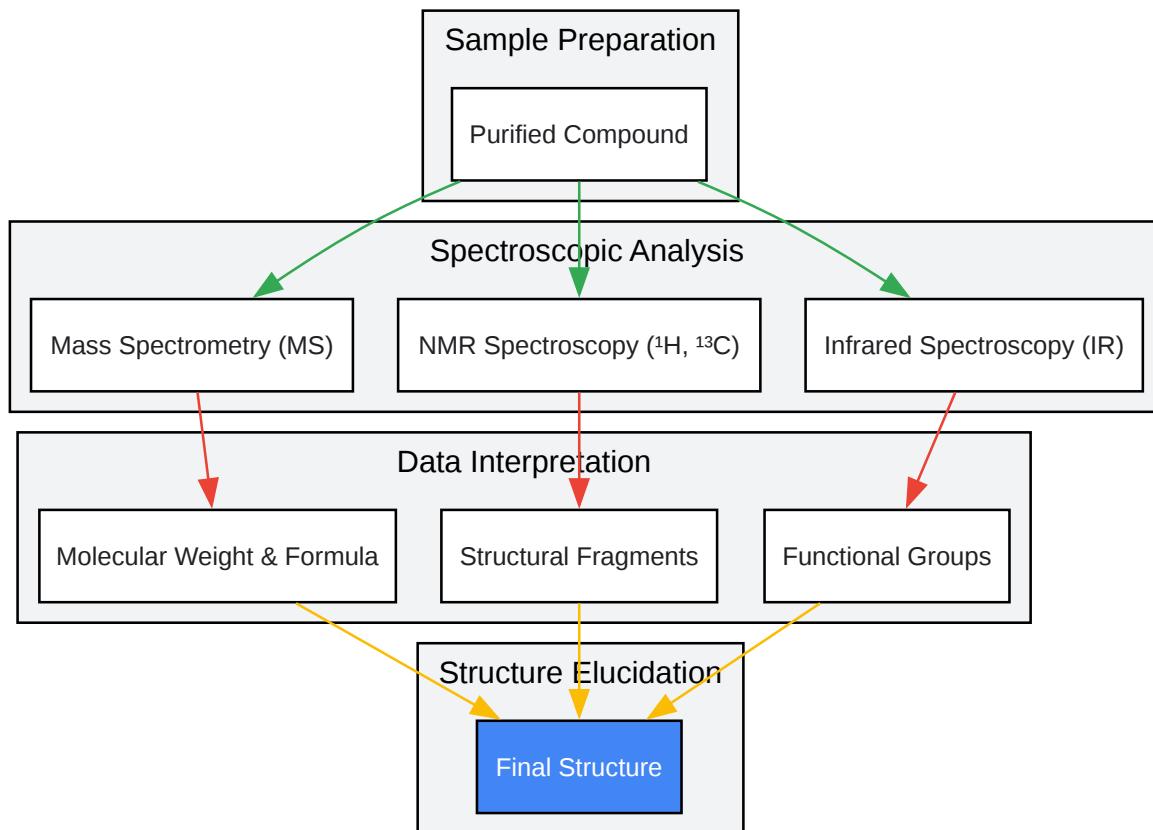
Infrared (IR) Spectroscopy Protocol

IR spectroscopy is used to identify the functional groups present in a molecule.

- **Sample Preparation:** For a solid sample, a small amount can be mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a thin film can be cast from a solution onto a salt plate (e.g., NaCl or KBr).
- **Data Acquisition:** The sample is placed in the path of an infrared beam. The instrument measures the absorption of infrared radiation at different frequencies.
- **Spectrum Generation:** The data is plotted as transmittance or absorbance versus wavenumber (cm^{-1}), revealing the vibrational modes of the molecule's functional groups.

Workflow for Spectroscopic Analysis

The logical flow of spectroscopic analysis for structural elucidation typically follows a standardized path.



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Caption: A generalized workflow for the spectroscopic analysis and structural elucidation of an organic compound.

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References

- 1. 3-METHYL PYRAZINE-2-CARBOXYLIC ACID METHYL ESTER | 41110-29-6 [chemicalbook.com]
- To cite this document: BenchChem. [Spectroscopic Profile of Methyl 3-methylpyrazine-2-carboxylate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1356305#methyl-3-methylpyrazine-2-carboxylate-spectroscopic-data-nmr-ir-ms>]

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